

Antimicrobial and antifungal spectrum of (S)-3-Phenyllactic acid

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Compound of Interest

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An In-depth Technical Guide to the Antimicrobial and Antifungal Spectrum of (S)-3-Phenyllactic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-3-Phenyllactic acid (PLA), an organic acid with the molecular formula $C_9H_{10}O_3$, is a metabolite produced by a variety of microorganisms, most notably lactic acid bacteria (LAB).[1] It has garnered significant attention in the scientific community for its broad-spectrum antimicrobial activity against a range of pathogenic and spoilage-related bacteria and fungi.[2] [3] This document provides a comprehensive overview of the antimicrobial and antifungal efficacy of (S)-3-Phenyllactic acid, details the experimental protocols used to determine its activity, and illustrates its proposed mechanisms of action. The quantitative data presented herein is intended to serve as a valuable resource for researchers and professionals in the fields of microbiology, food science, and pharmaceutical development.

Antimicrobial Spectrum of (S)-3-Phenyllactic Acid

(S)-3-Phenyllactic acid has demonstrated inhibitory activity against both Gram-positive and Gram-negative bacteria.[4] Its effectiveness is often pH-dependent, with greater activity observed at lower pH values, a characteristic typical of weak organic acids.[2][5] The

antimicrobial activity is quantified primarily by the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC).

Quantitative Antibacterial Data

The following table summarizes the reported MIC and MBC values of (S)-3-Phenyllactic acid against various bacterial species.

Microorganism	Strain	Metric	Value	pH	Reference(s)
Listeria innocua	ATCC 33090	MIC	1.6 mM	4.5	[5]
MIC	2.8 mM	5.0	[5]		
MIC	5.7 mM	5.5	[5]		
MIC	11.3 mM	6.0	[5]		
MIC	22.6 mM	6.5	[5]		
MIC	~45 mM	7.0	[5]		
Aggregatibacter actinomycetemcomitans	-	MIC	20 mM (3.3 mg/mL)	-	[6]
Klebsiella pneumoniae	-	MIC	2.5 mg/mL	-	[7]
Listeria monocytogenes	-	MIC	1.25 mg/mL	Not Specified	[2]
Pseudomonas aeruginosa	-	Zone of Inhibition	19.3 - 24.6 mm	-	[8]

Antifungal Spectrum of (S)-3-Phenyllactic Acid

The antifungal properties of (S)-3-Phenyllactic acid are extensive, covering a wide range of molds and yeasts, including species of *Aspergillus*, *Penicillium*, *Fusarium*, *Candida*, and *Rhodotorula*.^{[6][9]} Its fungicidal and fungistatic effects make it a compound of interest for food preservation and potential clinical applications.^{[10][11]}

Quantitative Antifungal Data

The table below presents the antifungal activity of (S)-3-Phenyllactic acid against various fungal species, expressed as MIC and Minimum Fungicidal Concentration (MFC).

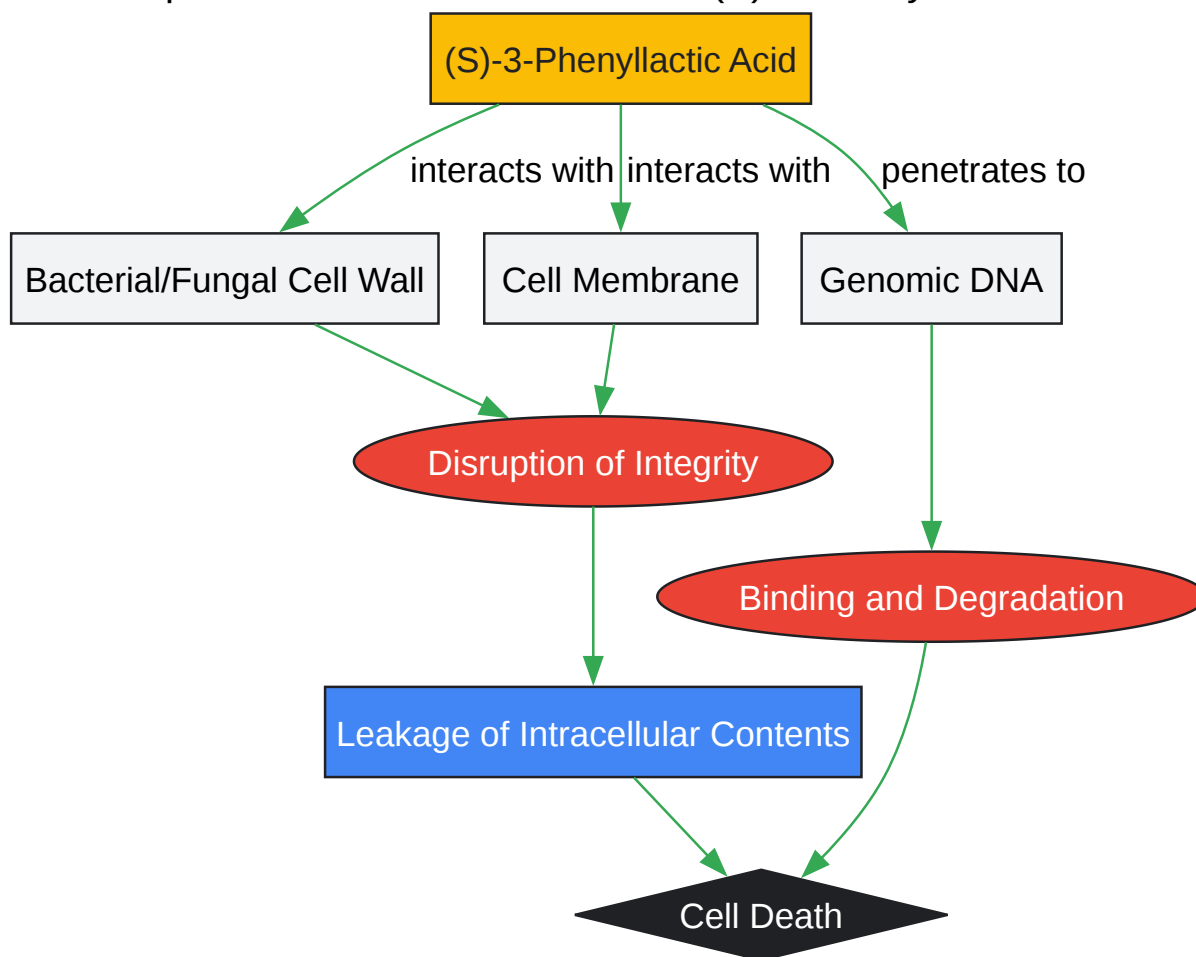
Microorganism	Strain(s)	Metric	Value	pH	Reference(s)
Rhizopus arrhizus	MTCC 24794	MIC	180 mg/mL	-	[8] [9] [12]
Rhizopus sp.	-	MIC	180 mg/mL	-	[8] [9] [12]
Mucor sp.	Two isolates	MIC	180 mg/mL	-	[8] [9] [12]
Various Aspergillus, Penicillium, Fusarium spp.	23 strains isolated from bakery products	MIC ₉₀	3.75 - 7.5 mg/mL	-	[10]
19 of 23 strains	MFC	≤ 10 mg/mL	-	[10]	
Colletotrichum gloeosporioides	-	MIC	3.01 - 36.10 mM	-	[13]
Botrytis cinerea	-	MIC	3.01 - 36.10 mM	-	[13]
Penicillium expansum	-	MIC	3.01 - 36.10 mM	-	[13]
Aspergillus flavus	-	MIC	3.01 - 36.10 mM	-	[13]
Yeasts (general)	-	MIC	50 - 100 mM	4.0 - 6.0	[14]
Fungi (general)	-	MIC	45 mM	4.0	
Aspergillus fumigatus	-	MIC	6.5 - 12.0 mg/mL	-	[15]

Rhizopus stolonifer	-	MIC	6.5 - 12.0 mg/mL	-	[15]
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Mechanism of Action

The antimicrobial and antifungal activity of (S)-3-Phenyllactic acid is attributed to a multi-faceted mechanism of action that primarily targets the cell envelope and genetic material.[6] Scanning electron microscopy has revealed that PLA can cause bacterial cells to form aggregates, lose cell wall rigidity, and ultimately lyse.[4] The proposed mechanisms include the disruption of cell wall and membrane integrity, leading to the leakage of intracellular components, and the binding to and degradation of genomic DNA.[7] In fungi, PLA is also believed to disrupt cell membrane integrity and inhibit biofilm formation.[11]

Proposed Mechanism of Action of (S)-3-Phenyllactic Acid



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Caption: Proposed mechanism of action of (S)-3-Phenyllactic Acid.

Experimental Protocols

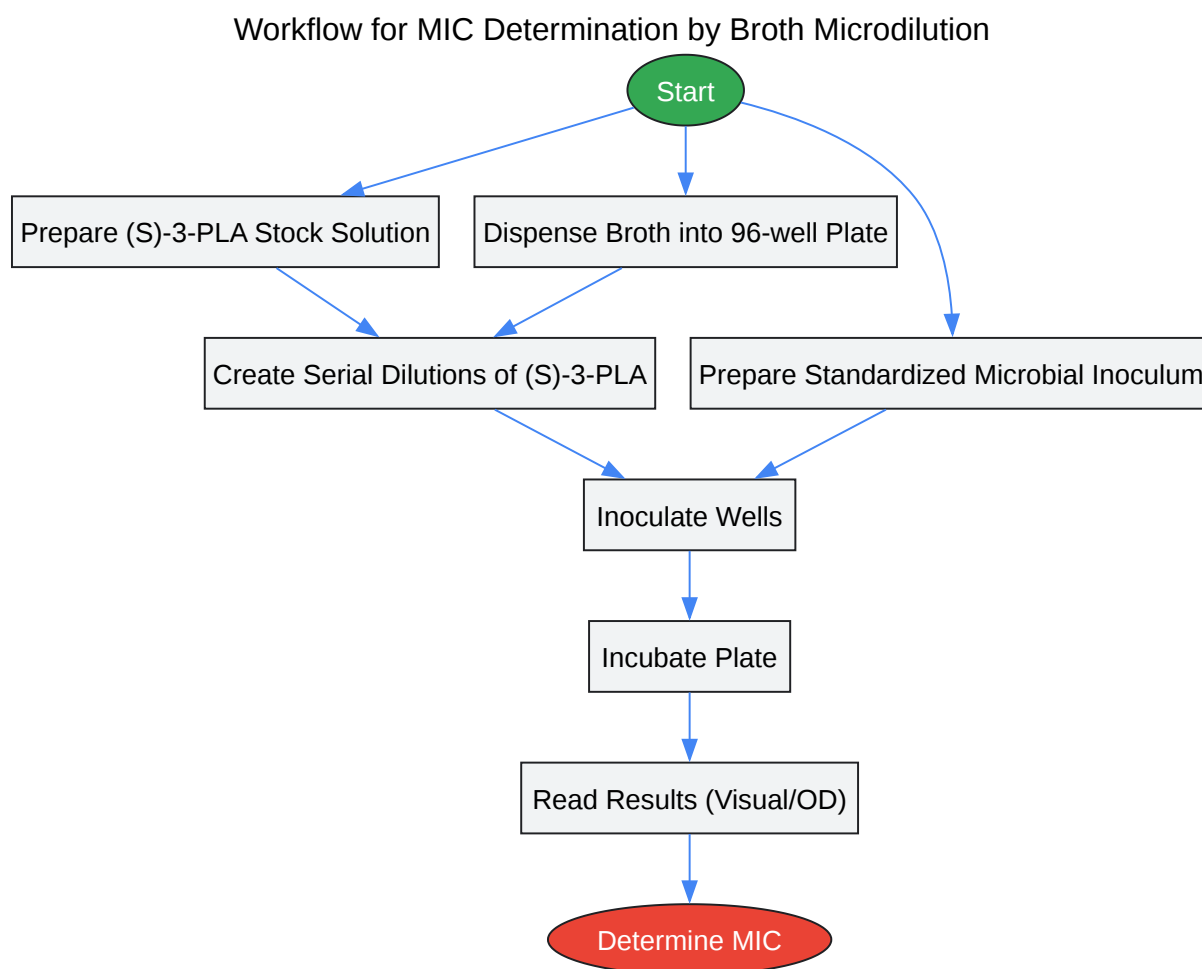
The quantitative data presented in this guide were primarily obtained through standardized antimicrobial susceptibility testing methods. The following are detailed descriptions of the key experimental protocols.

Broth Microdilution Method for MIC Determination

This method is widely used for determining the MIC of antimicrobial agents against bacteria and yeast.^{[16][17]}

- **Preparation of (S)-3-Phenyllactic Acid Stock Solution:** A stock solution of (S)-3-Phenyllactic acid is prepared by dissolving a known weight in a suitable solvent (e.g., dimethyl sulfoxide) and sterilized by filtration.^[5]
- **Preparation of Microtiter Plates:** 100 µL of sterile broth medium (e.g., Brain Heart Infusion for bacteria, Potato Dextrose Broth for fungi) is dispensed into all wells of a 96-well microtiter plate.^[17]
- **Serial Dilutions:** 100 µL of the (S)-3-Phenyllactic acid stock solution (at 2x the highest desired concentration) is added to the first column of wells. Serial twofold dilutions are then performed by transferring 100 µL from one column to the next.^[17]
- **Inoculum Preparation:** The test microorganism is cultured to a specific growth phase (e.g., mid-exponential phase). The culture is then diluted to a standardized concentration (e.g., 5×10^5 CFU/mL for bacteria).
- **Inoculation:** Each well (except for sterility controls) is inoculated with a specific volume of the microbial suspension (e.g., 5 µL).^[17]
- **Incubation:** The plates are incubated under optimal conditions for the test microorganism (e.g., 37°C for 24 hours for bacteria, 28°C for 48-72 hours for fungi).

- MIC Determination: The MIC is defined as the lowest concentration of (S)-3-Phenyllactic acid at which there is no visible growth of the microorganism. This can be assessed visually or by measuring the optical density at 600 nm using a microplate reader.[6]



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Caption: General workflow for MIC determination.

Agar Well Diffusion Method for Antifungal MIC

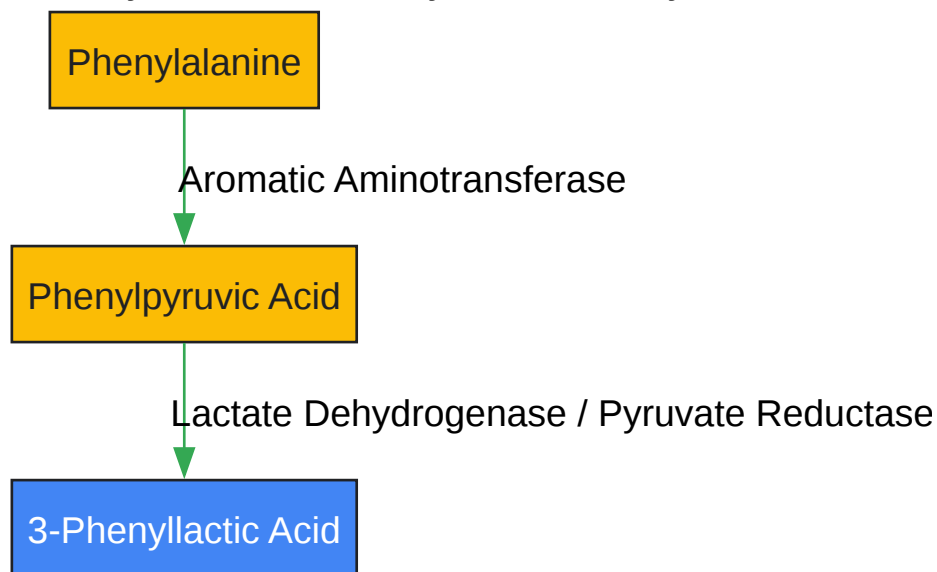
This method is suitable for determining the antifungal activity of water-soluble compounds against molds.^[9]

- **Preparation of Fungal Plates:** A standardized spore suspension (e.g., 10^5 spores/mL) of the test fungus is mixed with molten Potato Dextrose Agar (PDA) and poured into sterile petri plates.^[9]
- **Well Creation:** Once the agar has solidified, wells of a specific diameter (e.g., 6 mm) are made in the agar using a sterile cork borer.^[9]
- **Application of (S)-3-Phenyllactic Acid:** A fixed volume (e.g., 100 μ L) of different concentrations of (S)-3-Phenyllactic acid are added to each well.^[9]
- **Incubation:** The plates are incubated at a suitable temperature (e.g., 28°C) for a period sufficient for fungal growth (e.g., 5 days).^[9]
- **MIC Determination:** The MIC is determined as the lowest concentration of (S)-3-Phenyllactic acid that results in a clear zone of inhibition of fungal growth around the well.^[8]

Biosynthesis of 3-Phenyllactic Acid

3-Phenyllactic acid is a product of amino acid metabolism in certain microorganisms. The primary biosynthetic pathways involve the conversion of phenylalanine or phenylpyruvic acid.

Biosynthetic Pathways of 3-Phenyllactic Acid



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Caption: Key biosynthetic pathways of 3-Phenyllactic Acid.

Conclusion

(S)-3-Phenyllactic acid exhibits a potent and broad-spectrum antimicrobial and antifungal activity. The data compiled in this guide underscore its potential as a natural preservative in the food industry and as a candidate for further investigation in pharmaceutical applications. The provided experimental protocols offer a standardized approach for researchers to evaluate its efficacy against a wider range of microorganisms. Further research into its *in vivo* efficacy, safety, and mechanisms of action will be crucial for realizing its full therapeutic and industrial potential.

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References

- 1. Recent research on 3-phenyllactic acid, a broad-spectrum antimicrobial compound. | Sigma-Aldrich [[merckmillipore.com](https://www.merckmillipore.com)]
- 2. Frontiers | Detection of Antilisterial Activity of 3-Phenyllactic Acid Using *Listeria innocua* as a Model [[frontiersin.org](https://www.frontiersin.org)]
- 3. Recent research on 3-phenyllactic acid, a broad-spectrum antimicrobial compound - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Antimicrobial spectrum and target site of D-3-phenyllactic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Detection of Antilisterial Activity of 3-Phenyllactic Acid Using *Listeria innocua* as a Model - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | 3-Phenyllactic acid generated in medicinal plant extracts fermented with plant-derived lactic acid bacteria inhibits the biofilm synthesis of *Aggregatibacter actinomycetemcomitans* [[frontiersin.org](https://www.frontiersin.org)]
- 7. Antimicrobial activity of phenyllactic acid against *Klebsiella pneumoniae* and its effect on cell wall membrane and genomic DNA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Antimycotic effect of 3-phenyllactic acid produced by probiotic bacterial isolates against Covid-19 associated mucormycosis causing fungi | PLOS One [journals.plos.org]
- 9. Antimycotic effect of 3-phenyllactic acid produced by probiotic bacterial isolates against Covid-19 associated mucormycosis causing fungi - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Antifungal Activity of Phenyllactic Acid against Molds Isolated from Bakery Products - PMC [pmc.ncbi.nlm.nih.gov]
- 11. caringsunshine.com [caringsunshine.com]
- 12. Antimycotic effect of 3-phenyllactic acid produced by probiotic bacterial isolates against Covid-19 associated mucormycosis causing fungi - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Antifungal activity of lactobacilli and its relationship with 3-phenyllactic acid production - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. EUCAST: MIC Determination [euca.st.org]
- 17. MIC Determination By Microtitre Broth Dilution Method - Hancock Lab [cmdr.ubc.ca]
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